

Part 1: Critical Identity Verification & Physicochemical Context

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Compound of Interest

Compound Name: 1-Chlorotriacontane

CAS No.: 62016-82-4

Cat. No.: B1591130

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1.1 The Identity Crisis: CAS Registry Verification Before proceeding with any experimental workflow, you must verify the chemical identity. A common database error conflates **1-Chlorotriacontane** with Cetyl Alcohol due to similar string indexing in legacy systems.[1]

- Target Compound: **1-Chlorotriacontane** (
)[2][1][3][4]
 - Correct CAS: 62016-82-4[2][1]
 - Physical State: Waxy white solid / Crystalline powder[2]
 - Molecular Weight: 457.26 g/mol [2]
- Common False Positive: Cetyl Alcohol (
)[2][1]
 - Incorrect CAS: 36653-82-4[2][1][5]
 - Risk: Using the wrong safety protocols (alcohol vs. alkyl halide) can lead to incompatible reaction conditions (e.g., using strong Lewis acids compatible with halides but reactive with alcohols).

1.2 Physicochemical Profile & Causality Understanding the molecule's structure explains its handling requirements.[1] **1-Chlorotriacontane** consists of a 30-carbon lipophilic tail and a terminal chloro-group.[2][1]

Property	Value (Approx.)	Operational Implication
Melting Point	60–69 °C	Solid Handling: Exists as a wax at RT.[2][1] Requires gentle heating for transfer; avoids dust hazards common with dry powders.[1]
Solubility (Water)	Negligible (< 1 µg/L)	Bioavailability: Low systemic toxicity via ingestion, but high potential for accumulation in lipid bilayers.[2]
Solubility (Organic)	Soluble in , DCM, hot Hexane	Solvent Selection: Cold non-polar solvents may precipitate the compound.[2] Pre-warming solvents is often necessary.[1]
Boiling Point	> 250 °C (dec.)[2][1]	Purification: Cannot be distilled at atmospheric pressure.[1] Requires high vacuum (< 0.1 mmHg) to prevent thermal decomposition (elimination to alkene + HCl).

Part 2: Hazard Identification & Toxicology (Read-Across Analysis)

Note: Specific toxicological data for C30 alkyl halides is sparse.[1] The following profile is synthesized using Read-Across logic from C18-C20 homologues (e.g., 1-chlorooctadecane).

2.1 Primary Hazards

- Skin Irritation (Category 2): Despite low volatility, the high lipophilicity facilitates partitioning into the stratum corneum. Prolonged contact can cause dermatitis or defatting of the skin.[1]
- Thermal Decomposition: At temperatures $>150^{\circ}\text{C}$, or in the presence of strong bases, the compound eliminates Hydrogen Chloride (HCl) gas. This is the primary acute respiratory risk during synthesis.[1]
- Environmental Persistence: Due to the long alkyl chain, this compound is expected to be persistent in soil and sediment, with low biodegradability.

2.2 Self-Validating Safety Protocol

- The "Sniff" Test (Prohibited): Do not rely on odor. The vapor pressure is too low to provide an olfactory warning before hazardous decomposition occurs.[1]
- The Silver Nitrate Test: To validate if decomposition has occurred in storage, dissolve a small sample in ethanol/water and add
 - . A white precipitate (
 -) indicates free chloride ions, signaling hydrolysis or decomposition.[1]

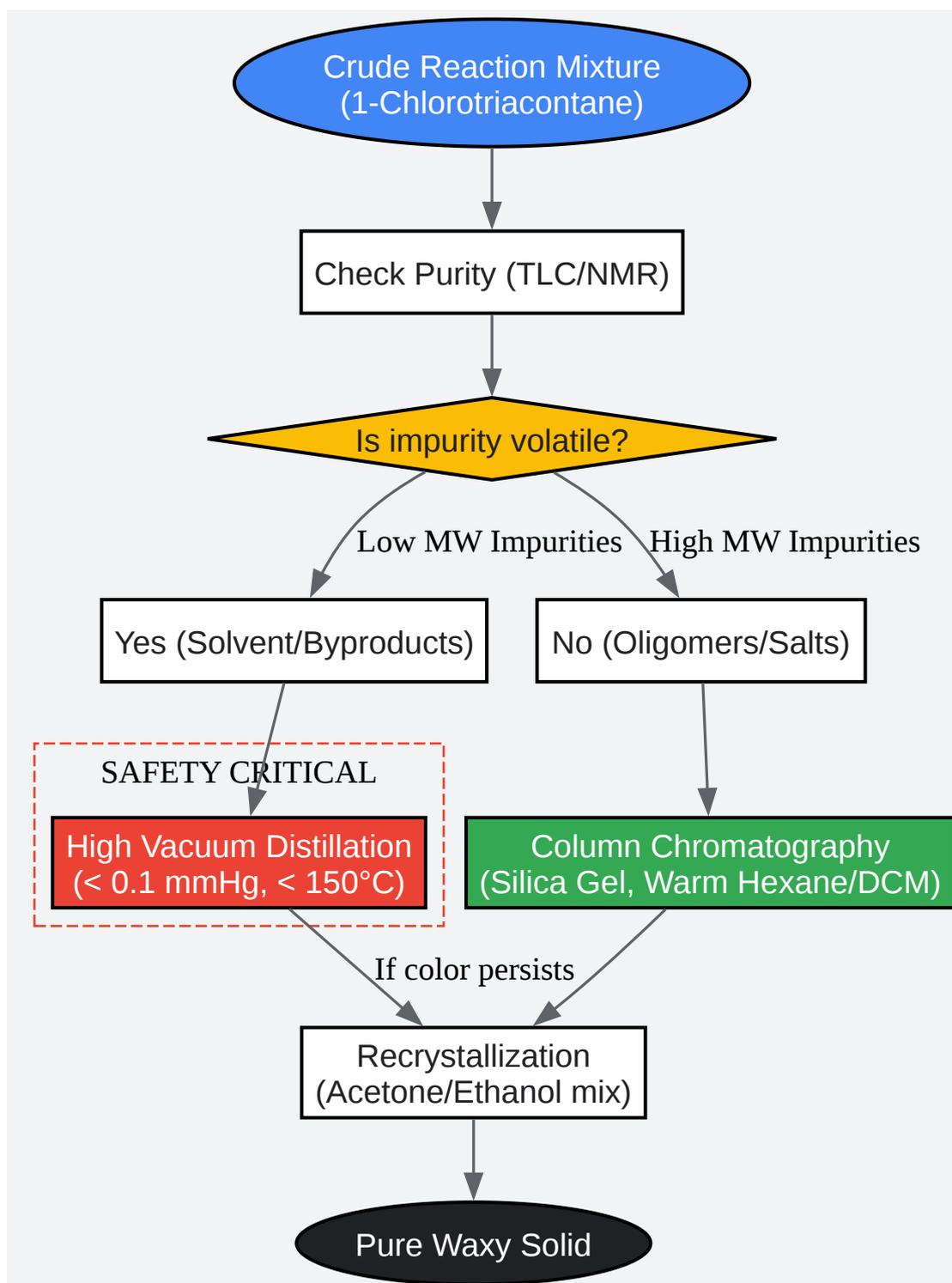
Part 3: Strategic Handling Protocols

3.1 Solubilization & Reaction Setup The primary challenge with

chains is "solubility crashing," where the reactant precipitates out of solution before reacting.

- Solvent Choice: Use Halogenated solvents (Dichloromethane, Chloroform) or Aromatics (Toluene, Chlorobenzene).[1] Avoid pure Methanol or Ethanol as the compound will likely crash out.
- Thermal Management:
 - Dissolution: Warm solvent to $35\text{--}40^{\circ}\text{C}$ to ensure homogeneity.[1]
 - Reaction: Maintain temperature $< 120^{\circ}\text{C}$. Above this, the risk of dehydrohalogenation (forming 1-triacontene) increases exponentially.[1]

3.2 Purification Workflow (Distillation vs. Chromatography) Standard atmospheric distillation is unsafe for **1-Chlorotriacontane**.^{[2][1]}



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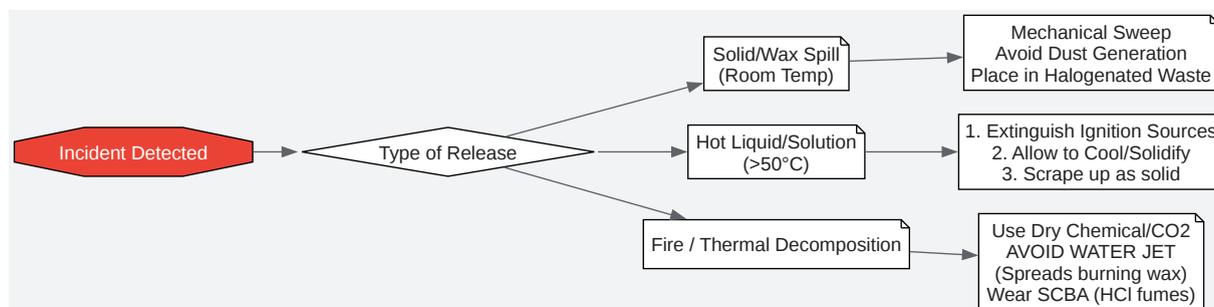
Figure 1: Purification decision tree emphasizing vacuum requirements to prevent thermal decomposition.

3.3 Waste Management

- Solid Waste: Dispose of waxy residues in "Halogenated Organic Solid" waste streams.[1] Do not mix with general trash; it persists in landfills.[1]
- Liquid Waste: Solutions containing **1-Chlorotriacontane** must go to "Halogenated Solvent" waste.[1] Do not mix with strong oxidizers (Nitric acid/Peroxides) as the alkyl chain can act as a fuel source.[1]

Part 4: Emergency Response Logic

In the event of an incident, the physical state (solid wax vs. hot liquid) dictates the response.



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Figure 2: Emergency response protocols distinguishing between solid spills and thermal events.

References

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